

Best practices for storing and handling MK-212 hydrochloride

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Compound of Interest

Compound Name: MK-212

Cat. No.: B1677248

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Technical Support Center: MK-212 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **MK-212** hydrochloride, along with troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for solid **MK-212** hydrochloride?

For long-term stability, solid **MK-212** hydrochloride should be stored at -20°C.[1][2][3] Some suppliers also indicate that it can be stored at room temperature, but -20°C is the most consistently recommended temperature for ensuring stability over several years.[3] One supplier suggests storing the solid compound under Argon.[2]

Q2: How should I prepare and store stock solutions of **MK-212** hydrochloride?

Stock solutions can be prepared by dissolving **MK-212** hydrochloride in an appropriate solvent. It is soluble in water up to 50 mM, sometimes requiring gentle warming to fully dissolve.[2] For aqueous stock solutions, it is recommended to filter and sterilize the solution using a 0.22 µm filter before use.[1]

Once prepared, stock solutions should be aliquoted to prevent repeated freeze-thaw cycles.^[1] These aliquots should be stored under the following conditions:

- -80°C: for up to 6 months.^[1]
- -20°C: for up to 1 month.^[1]

Q3: What are the primary safety hazards associated with **MK-212** hydrochloride?

MK-212 hydrochloride is classified as toxic if swallowed (Acute Toxicity - Oral, Category 3).^[4]^[5] It is crucial to handle this compound with care and use appropriate personal protective equipment (PPE).

Q4: Can I use **MK-212** hydrochloride for in-human or veterinary applications?

No, this product is for research use only and is not intended for human or veterinary diagnostic or therapeutic use.^[3]^[4]

Storage and Handling Best Practices

Proper storage and handling are critical to ensure the stability of the compound and the safety of laboratory personnel.

Personal Protective Equipment (PPE)

- Gloves: Always wear suitable chemical-resistant gloves.
- Eye Protection: Wear safety glasses or goggles.
- Lab Coat: A lab coat should be worn to protect from skin contact.
- Respiratory Protection: If working with the solid compound and there is a risk of generating dust, use appropriate respiratory protection.

Handling Procedures

- Wash hands thoroughly after handling the compound.^[4]

- Do not eat, drink, or smoke in the area where **MK-212** hydrochloride is being handled or stored.[\[4\]](#)
- Avoid inhalation of dust if working with the solid form.
- Store the compound in a locked-up area.[\[4\]](#)
- Dispose of the compound and its container in accordance with federal, state, and local regulations.[\[4\]](#)[\[6\]](#)

Quantitative Data Summary

Property	Value	Citations
Purity	≥98% or ≥99% (supplier dependent)	[3]
Molecular Formula	C ₈ H ₁₁ ClN ₄ • HCl	[3]
Molecular Weight	235.11 g/mol	[2] [3] [5] [7]
CAS Number	61655-58-1	[2] [3] [4] [8]
Solubility in Water	Up to 50 mM (may require gentle warming)	[2]
Solubility in PBS (pH 7.2)	Slightly soluble	[3]
Long-term Storage (Solid)	-20°C	[1] [2] [3]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	[1]
Stability (Solid)	≥ 4 years at -20°C	[3]
EC ₅₀ for 5-HT ₂ C	0.028 μM (in a calcium mobilization assay)	[3] [9]
EC ₅₀ for 5-HT ₂ A	0.42 μM	[3] [9]

Experimental Protocols

Preparation of a 10 mM Aqueous Stock Solution

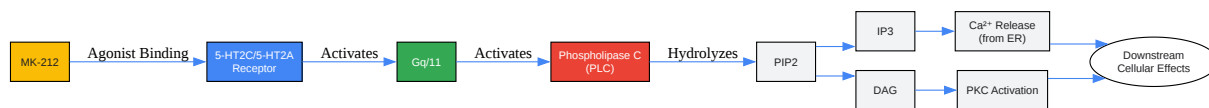
- Calculate the required mass: For 1 mL of a 10 mM stock solution, you will need 2.3511 mg of **MK-212** hydrochloride (Molecular Weight = 235.11 g/mol).
- Weigh the compound: Carefully weigh the calculated amount of solid **MK-212** hydrochloride in a suitable container.
- Dissolution: Add the desired volume of sterile, purified water (e.g., 1 mL for a 10 mM solution).
- Aid Dissolution (if necessary): Gently warm the solution and vortex until the compound is completely dissolved.
- Sterilization: Filter the stock solution through a 0.22 μ m sterile filter into a sterile container.^[1]
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes and store at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not fully dissolve in water	The concentration is above the solubility limit, or the temperature is too low.	Try gently warming the solution. Ensure you are not exceeding the 50 mM solubility limit. For higher concentrations, consider alternative solvents, though aqueous solutions are most common.
Inconsistent experimental results	Degradation of the compound due to improper storage or handling.	Ensure the solid compound and stock solutions are stored at the recommended temperatures. ^{[1][3]} Avoid repeated freeze-thaw cycles by using aliquots. ^[1] Prepare fresh working solutions for each experiment.
Precipitate forms in stock solution upon thawing	The compound may have come out of solution during freezing.	Gently warm the solution and vortex to redissolve the precipitate before making your working dilutions.
Low or no biological activity observed	The compound may have degraded, or the experimental concentration is too low.	Verify the storage conditions and age of your compound and stock solutions. Consider performing a dose-response experiment to ensure you are using an effective concentration. The EC ₅₀ for 5-HT _{2C} is 0.028 μM. ^{[3][9]}

Visualizations

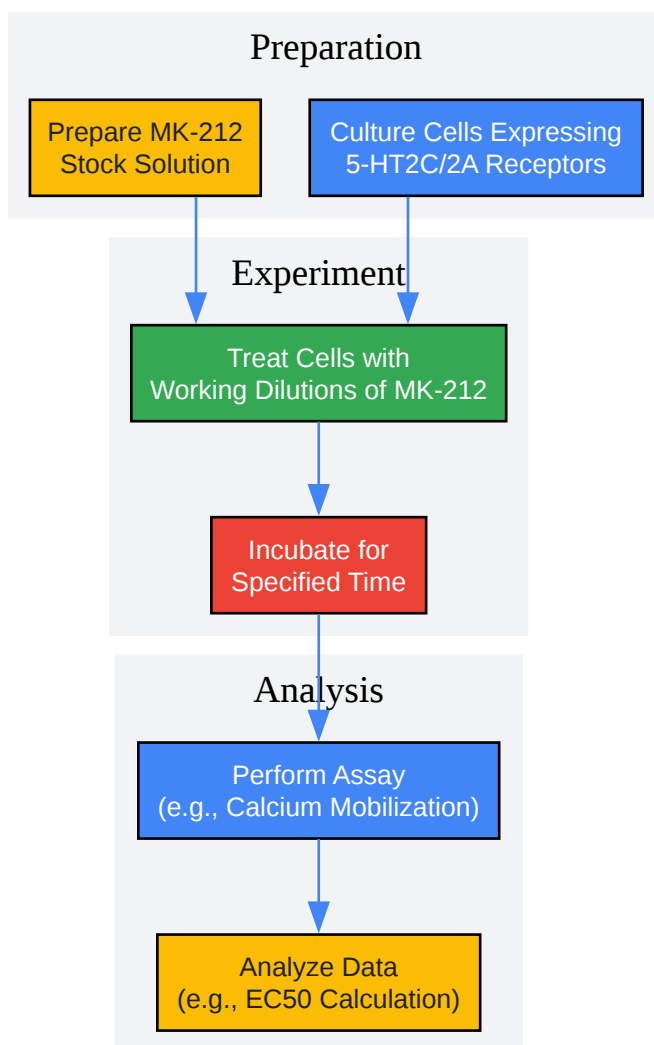
Signaling Pathway of MK-212



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Caption: Simplified signaling pathway of **MK-212** as a 5-HT2C/2A receptor agonist.

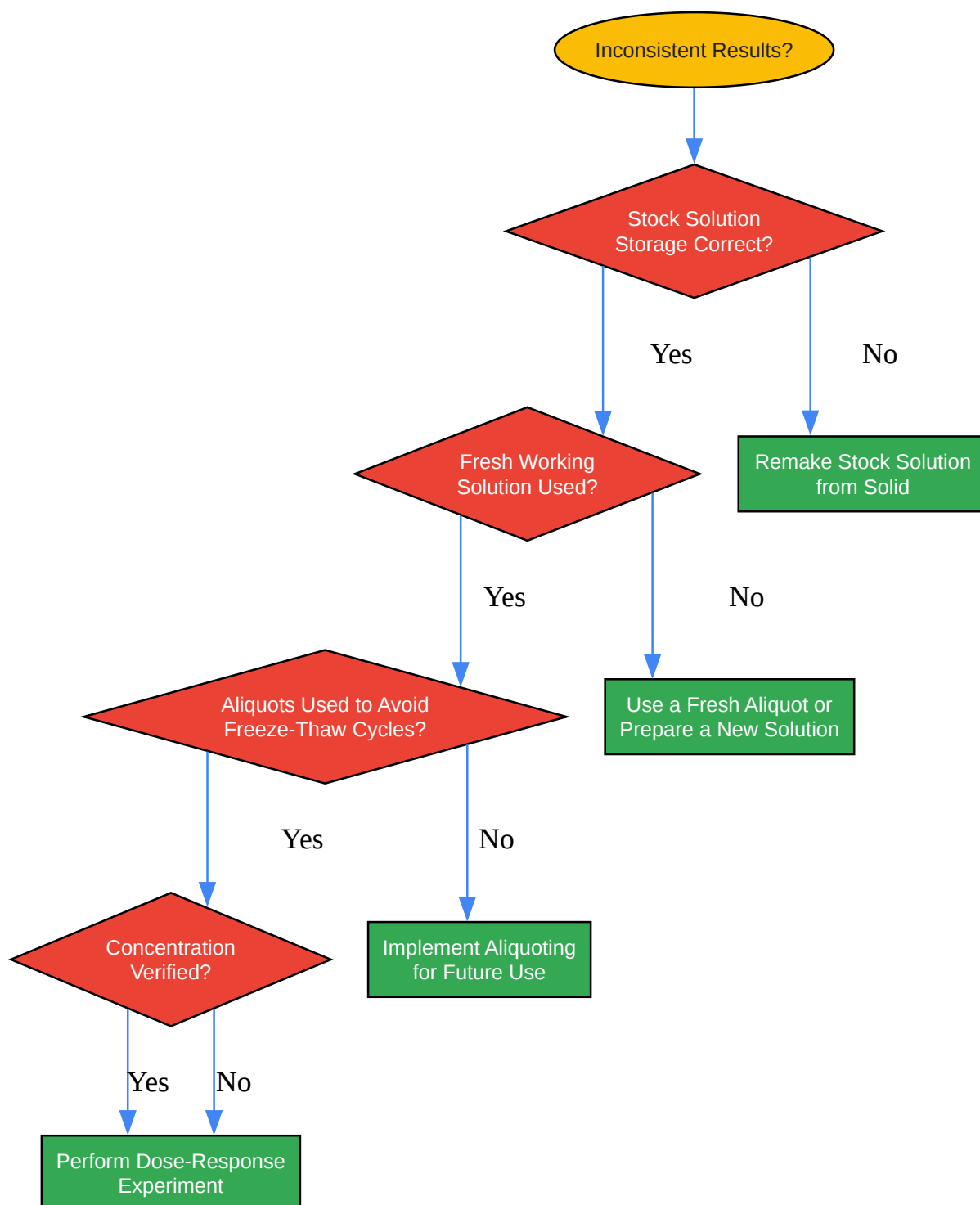
Experimental Workflow for In Vitro Studies



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Caption: General experimental workflow for in vitro studies using **MK-212**.

Troubleshooting Logic for Inconsistent Results



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